

# An In-depth Technical Guide to the Chemical Structure of 2',4'-Dimethoxyacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2',4'-Dimethoxyacetophenone

Cat. No.: B1329363

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## Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of **2',4'-Dimethoxyacetophenone**. This aromatic ketone is a valuable intermediate in the synthesis of various pharmaceutical compounds and fine chemicals. While direct biological activity data for **2',4'-Dimethoxyacetophenone** is not extensively documented, its derivatives have shown a range of pharmacological effects, highlighting its importance as a scaffold in drug discovery. This document consolidates key data and experimental protocols to support further research and development.

## Chemical Properties and Structure

**2',4'-Dimethoxyacetophenone**, with the chemical formula  $C_{10}H_{12}O_3$ , is an organic aromatic ketone.[1] At room temperature, it presents as a white to off-white crystalline solid with a mild, sweet, or floral odor.[2] The molecule consists of an acetophenone core substituted with two methoxy groups at the 2' and 4' positions of the benzene ring.

Table 1: Physicochemical Properties of **2',4'-Dimethoxyacetophenone**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	180.20 g/mol	[1]
CAS Number	829-20-9	[1]
Melting Point	37-40 °C	[1]
Boiling Point	288 °C	[1]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in organic solvents like ethanol and ether; sparingly soluble in water.	[2]

## Synthesis of 2',4'-Dimethoxyacetophenone

There are two primary synthetic routes for the preparation of **2',4'-Dimethoxyacetophenone**:

- **Methylation of Resacetophenone:** This method involves the reaction of resacetophenone (2',4'-dihydroxyacetophenone) with a methylating agent, such as dimethyl sulfate, in the presence of a base.[3]
- **Friedel-Crafts Acylation of 1,3-Dimethoxybenzene:** This approach utilizes the reaction of 1,3-dimethoxybenzene with an acylating agent like acetic anhydride or acetyl chloride in the presence of a Lewis acid catalyst.[4]

## Experimental Protocol: Methylation of Resacetophenone

This protocol is based on the general principle of Williamson ether synthesis.

Materials:

- Resacetophenone (2',4'-dihydroxyacetophenone)
- Dimethyl sulfate

- 10% aqueous sodium hydroxide solution
- Diethyl ether
- Anhydrous magnesium sulfate
- Distilled water

#### Procedure:

- Dissolve resacetophenone in a 10% aqueous sodium hydroxide solution in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath.
- Add dimethyl sulfate dropwise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Extract the product with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with distilled water, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol/water) to yield **2',4'-Dimethoxyacetophenone** as a crystalline solid.

## Experimental Protocol: Friedel-Crafts Acylation of 1,3-Dimethoxybenzene

This protocol describes a common method for the acylation of activated aromatic rings.

#### Materials:

- 1,3-Dimethoxybenzene
- Acetic anhydride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dry dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Distilled water

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride in dry dichloromethane.
- Cool the suspension to 0 °C in an ice bath.
- Add a solution of 1,3-dimethoxybenzene and acetic anhydride in dry dichloromethane dropwise from the dropping funnel to the stirred suspension.
- After the addition is complete, stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and 1 M hydrochloric acid.
- Separate the organic layer and extract the aqueous layer with dichloromethane (2 x 30 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by water and brine.

- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to afford the crude product.
- Purify the product by column chromatography on silica gel or by recrystallization to obtain pure **2',4'-Dimethoxyacetophenone**.

## Spectroscopic Characterization

The structure of **2',4'-Dimethoxyacetophenone** can be confirmed by various spectroscopic techniques.

Table 2:  $^1\text{H}$  NMR Spectroscopic Data of **2',4'-Dimethoxyacetophenone** (Solvent:  $\text{CDCl}_3$ )

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
7.82	d	1H	H-6'
6.51	dd	1H	H-5'
6.45	d	1H	H-3'
3.88	s	3H	$\text{OCH}_3$ (C4')
3.84	s	3H	$\text{OCH}_3$ (C2')
2.56	s	3H	$\text{COCH}_3$

Table 3: Key IR Absorption Bands of **2',4'-Dimethoxyacetophenone**

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
~2950	Medium	C-H stretch (aromatic and aliphatic)
~1670	Strong	C=O stretch (ketone)
~1600, ~1500	Medium-Strong	C=C stretch (aromatic ring)
~1250, ~1030	Strong	C-O stretch (ether)

Mass Spectrometry (MS): The electron ionization mass spectrum of **2',4'-Dimethoxyacetophenone** typically shows a molecular ion peak ( $M^+$ ) at  $m/z = 180$ , corresponding to its molecular weight.

## Biological Activity and Applications

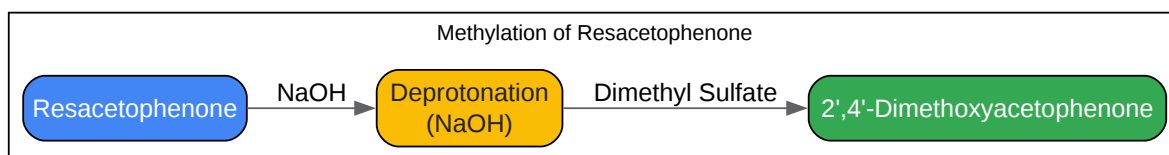
**2',4'-Dimethoxyacetophenone** is primarily utilized as a key intermediate in the synthesis of a variety of more complex molecules.[1] These resulting compounds, including chalcones and flavonoids, have been investigated for a range of biological activities. It is important to note that the biological activities described in this section are attributed to derivatives of **2',4'-Dimethoxyacetophenone** and not the compound itself, for which there is limited publicly available data.

Derivatives of **2',4'-Dimethoxyacetophenone** have been explored for their potential as:

- Anticancer agents: Chalcones derived from this acetophenone have shown inhibitory effects on various cancer cell lines.
- Anti-inflammatory compounds: The core structure is used to build molecules with anti-inflammatory properties.
- Antimicrobial agents: Certain derivatives have demonstrated activity against bacterial and fungal strains.

## Visualizations

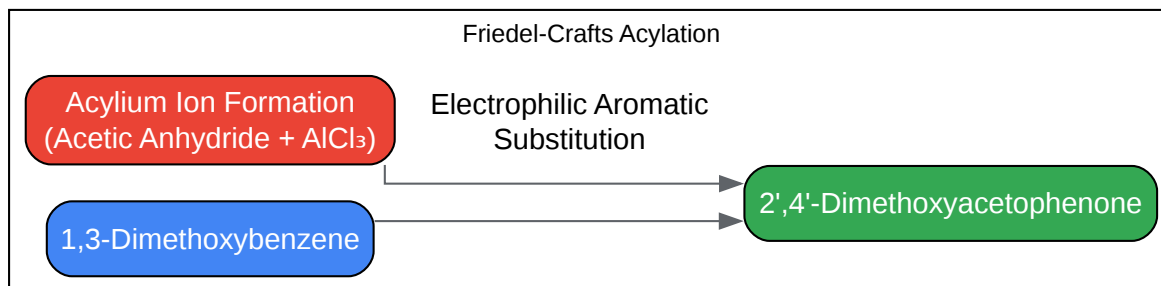
### Synthesis Workflow: Methylation of Resacetophenone



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Caption: Workflow for the synthesis of **2',4'-Dimethoxyacetophenone** via methylation.

## Synthesis Workflow: Friedel-Crafts Acylation



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Caption: Workflow for the Friedel-Crafts acylation to synthesize the target compound.

## Conclusion

**2',4'-Dimethoxyacetophenone** is a well-characterized aromatic ketone with significant applications as a synthetic intermediate. Its chemical and spectroscopic properties are well-defined, and established protocols for its synthesis are available. While direct evidence of its biological activity is scarce, its role as a precursor to pharmacologically active molecules underscores its importance in medicinal chemistry and drug development. This guide serves as a valuable resource for researchers working with this versatile compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of 2',4'-Dimethoxyacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329363#understanding-the-chemical-structure-of-2-4-dimethoxyacetophenone]

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